Introduction: The Structural Significance and Nomenclature Challenge of Spirocyclic Systems

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Compound of Interest

Compound Name: *Spiro[4.5]decane-8-thiol*

Cat. No.: *B13241499*

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Spirocyclic compounds, characterized by two rings connected through a single, shared carbon atom, represent a vital structural motif in medicinal chemistry and natural product synthesis. Their rigid, three-dimensional architecture provides a unique scaffold for exploring chemical space, often leading to compounds with enhanced metabolic stability, novel pharmacological profiles, and improved cell permeability. However, this structural complexity presents a distinct challenge for systematic nomenclature. An unambiguous and universally understood naming convention is paramount for effective scientific communication, database registration, and patent filing.

This guide provides a comprehensive, in-depth analysis of the International Union of Pure and Applied Chemistry (IUPAC) nomenclature for a representative substituted spirocycle: 8-sulfanylspiro[4.5]decane. We will deconstruct the name, elucidate the underlying principles of spiro compound numbering, and establish the Preferred IUPAC Name (PIN) based on functional group priority.

Part 1: Deconstructing the Spiro[4.5]decane Parent Hydride

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The foundation of any IUPAC name is the parent hydride, which defines the core carbon skeleton. In this case, the parent is spiro[4.5]decane. This name is systematically assembled from three distinct components, as detailed in the IUPAC recommendations.[1]

Component	Meaning & Rationale
spiro	This prefix is a nondetachable descriptor that immediately identifies the molecule as a spiro compound, where two rings share a single atom.[2]
[4.5]	This is the von Baeyer spiro descriptor. The Arabic numerals, separated by a full stop and enclosed in square brackets, denote the number of carbon atoms in each ring, excluding the common spiro atom.[1] The numbers are always cited in ascending order. Therefore, [4.5] signifies one ring with 4 carbons (a 5-membered ring) and a second ring with 5 carbons (a 6-membered ring).
decane	This is the name of the acyclic alkane with the same total number of carbon atoms in the entire spirocyclic system. In this case: 4 (in the first ring) + 5 (in the second ring) + 1 (the spiro atom) = 10 carbon atoms, hence decane.[1][2]

Part 2: The Cardinal Rule of Numbering Spirocyclic Systems

The locant "8" in the topic name can only be understood by applying the rigorous IUPAC numbering protocol for spiro systems. Unlike bicyclic compounds, the numbering of spirocycles follows a specific and invariable path.

The Causality Behind the Rule: The primary directive is to create a consistent and unambiguous numbering system. The IUPAC Blue Book (2013 Recommendations) mandates

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that numbering begins in the smaller ring.[1] This choice provides a definitive starting point, eliminating the ambiguity that would arise if one could start in either ring.

Experimental Protocol: Systematic Numbering of the Spiro[4.5]decane Skeleton

- Identify the Spiro Atom: Locate the single carbon atom common to both rings. This atom receives its locant after the first ring is fully numbered.
- Identify the Smaller Ring: Compare the number of atoms in each ring. In spiro[4.5]decane, the cyclopentane ring (4 carbons + spiro atom) is smaller than the cyclohexane ring (5 carbons + spiro atom).
- Initiate Numbering: Begin numbering at a carbon atom adjacent to the spiro atom in the smaller ring. This atom is assigned locant 1.
- Proceed Around the Smaller Ring: Continue numbering sequentially around the atoms of the smaller ring (1, 2, 3, 4).
- Assign the Spiro Atom Locant: After numbering the smaller ring, the spiro atom is assigned the next number in the sequence (5).
- Proceed Around the Larger Ring: Continue numbering from the atom adjacent to the spiro atom in the larger ring and proceed sequentially until all atoms are numbered (6, 7, 8, 9, 10).

This workflow ensures a fixed and reproducible numbering for the spiro[4.5]decane skeleton, which is essential before considering any substituents.

Caption: IUPAC Numbering of the Spiro[4.5]decane Skeleton.

Part 3: Nomenclature of the Thiol Functional Group

The substituent is an -SH group, known as a thiol or mercaptan. According to IUPAC rules, functional groups are prioritized to determine the suffix of the name.[3][4] When a thiol is the highest-priority functional group in a molecule, the parent name is modified by adding the suffix "-thiol".[5][6][7]

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If the -SH group is not the principal group, it is indicated by a prefix.[7][8] The IUPAC-accepted prefix for -SH is "sulfanyl".[5] The older prefix "mercapto" is still commonly seen but "sulfanyl" is preferred in modern systematic nomenclature.

In the case of "8-sulfanylspiro[4.5]decane," the thiol is the only functional group present, making it the principal group by default. Therefore, using the suffix "-thiol" is the preferred method for constructing the IUPAC name.

Part 4: Final IUPAC Name Determination and Visualization

Synthesizing the principles from the preceding sections allows us to determine the definitive IUPAC name.

- Parent Hydride: Spiro[4.5]decane.
- Principal Functional Group: Thiol (-SH).
- Suffix: -thiol.
- Locant: The name specifies the substituent is at position 8. Based on our established numbering system, position 8 is located on the larger, six-membered ring. The numbering of the parent spirocycle is fixed and does not change to give the functional group a lower number.[1]

Preferred IUPAC Name (PIN):**Spiro[4.5]decane-8-thiol**

The name "8-sulfanylspiro[4.5]decane" is also a systematically correct name under IUPAC substitutive nomenclature rules.[5] It treats the thiol group as a substituent on the parent hydride. While valid, it is not the Preferred IUPAC Name because the rules for PIN dictate that the principal functional group should be cited as a suffix. For publication, database entry, and regulatory purposes, the PIN is the authoritative standard.

Caption: Structure of **Spiro[4.5]decane-8-thiol**.

Part 5: Workflow for Structural Verification

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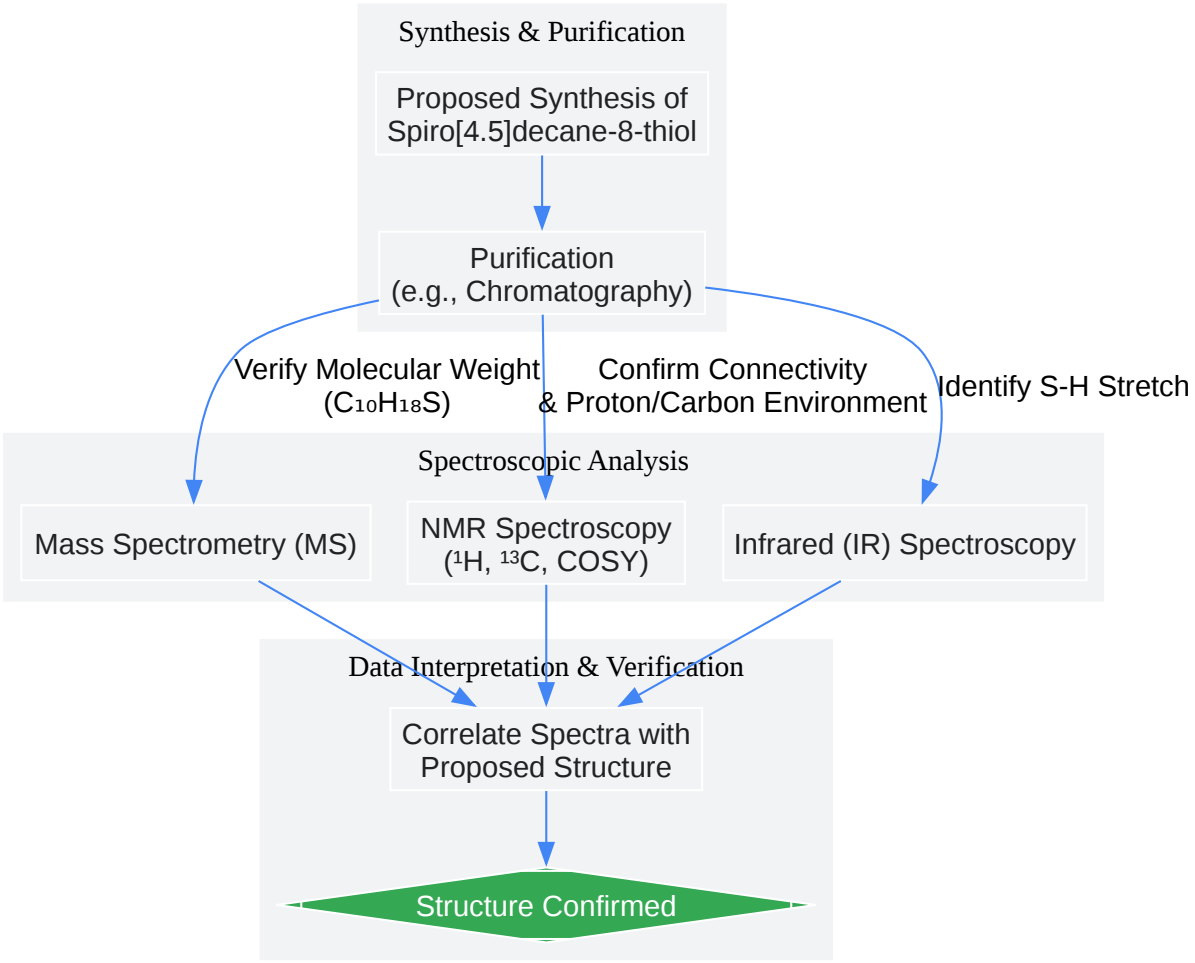
The unambiguous naming of a compound is intrinsically linked to its structural verification. After a proposed synthesis, a rigorous analytical workflow is required to confirm that the synthesized molecule corresponds to the named structure.



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Caption: Workflow for Spectroscopic Verification of the Named Structure.

Conclusion

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The systematic naming of complex molecules like 8-sulfanylspiro[4.5]decane is governed by a hierarchical set of IUPAC rules designed to ensure clarity and precision in scientific discourse. The core principles involve correctly identifying the parent spiroalkane, applying a fixed numbering system that prioritizes the smaller ring, and appropriately designating the principal functional group with a suffix. While "8-sulfanylspiro[4.5]decane" is a valid substitutive name, the Preferred IUPAC Name (PIN) is **Spiro[4.5]decane-8-thiol**. Adherence to this standard is critical for professionals in research and drug development to maintain accuracy in documentation, publication, and regulatory submissions.

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